

Technical Guide: Solubility Profiling of 2-Methyl-6-hydroxyimidazo[1,2-a]pyridine

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Compound of Interest

Compound Name: 2-Methylimidazo[1,2-a]pyridin-6-ol

CAS No.: 1001434-68-9

Cat. No.: B3070167

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Executive Summary

This guide provides a structural and physicochemical analysis of 2-Methyl-6-hydroxyimidazo[1,2-a]pyridine (CAS: 1001434-68-9), focusing on its differential solubility in Dimethyl Sulfoxide (DMSO) versus aqueous media.

For drug development professionals, this molecule presents a classic "solubility cliff": it exhibits high solubility in aprotic polar solvents (DMSO) but limited, pH-dependent solubility in aqueous buffers. Successful handling requires understanding its amphoteric nature—driven by the basic bridgehead nitrogen (

) and the acidic phenolic hydroxyl group (

). This guide details the solvation mechanisms, comparative metrics, and protocols to mitigate "compound crashing" during bioassays.

Chemical Identity & Physicochemical Profile[1][2][3][4][5]

To predict solubility behavior, we must first deconstruct the molecular scaffold.

Property	Detail
IUPAC Name	2-Methylimidazo[1,2-a]pyridin-6-ol
CAS Number	1001434-68-9
Molecular Formula	
Molecular Weight	148.16 g/mol
Core Scaffold	Imidazo[1,2-a]pyridine (Fused bicycle, planar, aromatic)
Key Substituents	2-Methyl: Lipophilic, electron-donating. 6-Hydroxy: Polar, H-bond donor/acceptor, weak acid. [1] [2] [3] [4] [5]
pKa (Estimated)	N1 (Basic): ~5.8 – 6.2 (Protonation site) OH (Acidic): ~9.5 – 10.0 (Deprotonation site)
LogP (Predicted)	~1.2 – 1.5 (Moderately lipophilic)

Structural Analysis

The imidazo[1,2-a]pyridine core is aromatic and planar, facilitating strong stacking in the solid state. This high lattice energy acts as a barrier to dissolution.

- In DMSO: The solvent's high dielectric constant and dipole moment disrupt these -stacks effectively.
- In Water: The hydrophobic effect dominates. While the 6-OH group offers a "handle" for water hydrogen bonding, it is often insufficient to overcome the lipophilicity of the aromatic core at neutral pH.

Solubility Analysis: DMSO vs. Water[\[2\]](#)

Mechanism of Dissolution in DMSO

DMSO (Dimethyl Sulfoxide) is the "Gold Standard" stock solvent for this compound.

- **Mechanism:** DMSO acts as a Lewis base. The sulfoxide oxygen accepts hydrogen bonds from the 6-hydroxyl group, while the methyl groups of DMSO interact with the lipophilic aromatic core via van der Waals forces.
- **Capacity:** The molecule is expected to be freely soluble (>50 mg/mL).
- **Risk:** DMSO is hygroscopic. Absorption of atmospheric water can shift the solvent composition, potentially causing "micro-precipitation" of the compound over time in stored stocks.

Mechanism of Dissolution in Water

Aqueous solubility is strictly governed by ionization state (pH).

- **pH < 4 (Acidic):** The bridgehead nitrogen (N1) protonates, forming a cationic species. Solubility increases drastically (often >10 mg/mL).
- **pH 7.4 (Neutral):** The molecule exists primarily as a neutral zwitterion-like or uncharged species. Lattice energy dominates solvation energy. Solubility is poor (typically <0.5 mg/mL).
- **pH > 10 (Basic):** The phenolic hydroxyl deprotonates to form an anion. Solubility increases, but chemical stability (oxidation risk) may decrease.

Comparative Solubility Data (Estimated)

Note: Values below are scaffold-based estimates for assay planning.

Solvent System	Solubility Estimate	State	Primary Interaction
DMSO (Anhydrous)	> 50 mg/mL	Soluble	Dipole-dipole, H-bond Acceptor
Water (pH 2.0)	> 10 mg/mL	Soluble	Ion-dipole (Cationic N1)
PBS (pH 7.4)	< 0.2 mg/mL	Poor	Hydrophobic Effect (Precipitation Risk)
Water (pH 10.0)	> 5 mg/mL	Moderate	Ion-dipole (Anionic O-)
Ethanol	~ 10-20 mg/mL	Moderate	H-bonding mixed mode

The "DMSO Crash": A Critical Failure Mode

A common failure in biological assays occurs when a high-concentration DMSO stock is diluted into an aqueous buffer (e.g., cell culture media).

The Mechanism:

- **Stock:** Compound is dissolved at 10 mM in 100% DMSO. Solvation shells are stable.
- **Dilution:** An aliquot is added to PBS (pH 7.4) to reach 10 μ M (0.1% DMSO final).
- **The Crash:** As DMSO diffuses away into the bulk water, the local solvent environment becomes aqueous. The neutral compound, now stripped of its DMSO shell and facing a pH where it is uncharged, rapidly re-aggregates.
- **Result:** The effective concentration drops below 10 μ M. The assay yields a false negative.

Experimental Protocols

Protocol A: Preparation of Robust DMSO Stock Solutions

Purpose: To create a stable stock free of water contamination.

- Calculate: Determine mass required for a 10 mM or 20 mM stock.
- Weigh: Weigh the solid 2-Methyl-6-hydroxyimidazo[1,2-a]pyridine into a glass amber vial (protect from light).
- Dissolve: Add anhydrous DMSO (grade $\geq 99.9\%$).
 - Critical Step: Do not use DMSO that has been open on the bench for weeks. Use a fresh aliquot or store over molecular sieves.
- Sonicate: Sonicate for 5–10 minutes at ambient temperature to ensure complete disruption of crystal lattice.
- Inspect: Visual check for "schlieren" lines or particulates. Solution should be optically clear.
- Storage: Store at -20°C . Aliquot to avoid freeze-thaw cycles.

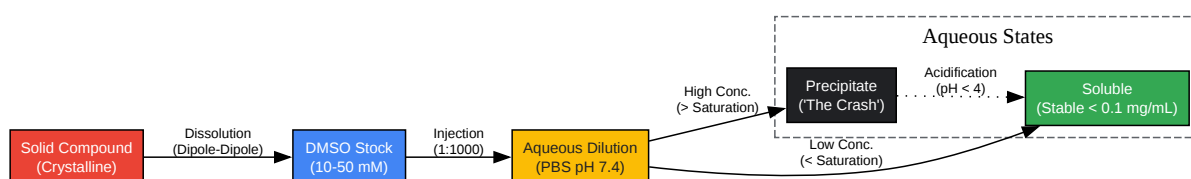
Protocol B: Thermodynamic Aqueous Solubility Assay (Shake-Flask)

Purpose: To determine the true equilibrium solubility at pH 7.4.

- Preparation: Add excess solid compound (~2 mg) to a 1.5 mL microcentrifuge tube.
- Solvent: Add 1.0 mL of PBS (Phosphate Buffered Saline, pH 7.4).
- Equilibration:
 - Shake or rotate at room temperature () for 24 hours.
 - Note: 24h is required to reach thermodynamic equilibrium; shorter times measure kinetic solubility.
- Separation: Centrifuge at 15,000 rpm for 10 minutes to pellet undissolved solid.

- Check: A pellet must be visible. If no pellet, the solution is not saturated; repeat with more solid.
- Filtration: Filter supernatant through a 0.22 μm PVDF membrane (low binding).
- Quantification: Analyze filtrate via HPLC-UV (254 nm) against a standard curve prepared from the DMSO stock.

Visualization: Solubility Workflow & Interactions



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Figure 1: Solubility workflow illustrating the transition from solid state to DMSO stock, and the bifurcation between solubility and precipitation upon aqueous dilution.[6]

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